

Navigating the Safe Disposal of SRI-29329: A Procedural Guide

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Compound of Interest

Compound Name: SRI-29329

Cat. No.: B610988

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **SRI-29329**, a specific CLK inhibitor. While a specific Safety Data Sheet (SDS) for **SRI-29329** is not publicly available, this document outlines disposal procedures based on general best practices for handling potent, biologically active research chemicals.

Core Principles of Chemical Waste Management

The disposal of any chemical waste, including **SRI-29329**, should always prioritize safety and compliance with local, state, and federal regulations. All chemical waste is considered hazardous until proven otherwise.

Key considerations for disposal include:

- **Identification:** All waste containers must be clearly labeled with the chemical name and any known hazards.
- **Segregation:** Different types of chemical waste should be collected separately to prevent dangerous reactions. For instance, halogenated and non-halogenated solvents should not be mixed.
- **Containment:** Use appropriate, leak-proof containers for waste collection.

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling chemical waste.

Recommended Personal Protective Equipment (PPE)

When handling **SRI-29329**, whether in its pure form or in solution, the following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or chemical splash goggles are essential to protect against splashes.
- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves.
- Body Protection: A standard laboratory coat should be worn. For larger quantities or when there is a risk of significant splashing, a chemically resistant apron is recommended.

Step-by-Step Disposal Procedures for SRI-29329

1. Unused or Expired Solid **SRI-29329**:

- Step 1: Containerization: Place the original container with the unused or expired solid **SRI-29329** into a larger, sealable, and clearly labeled waste container.
- Step 2: Labeling: The outer container must be labeled as "Hazardous Waste" and include the chemical name "**SRI-29329**," the quantity, and the date.
- Step 3: Storage: Store the waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Step 4: Disposal: Arrange for pickup by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

2. **SRI-29329** Solutions (e.g., in DMSO):

- Step 1: Waste Collection: Collect all solutions containing **SRI-29329** in a dedicated, sealed, and chemically compatible waste container. Do not mix with other waste streams unless

specifically permitted by your EHS office.

- Step 2: Labeling: Clearly label the container with "Hazardous Waste," the full chemical names of all components (e.g., "**SRI-29329** in DMSO"), their approximate concentrations, and the accumulation start date.
- Step 3: Storage: Store the container in a designated hazardous waste area with secondary containment to prevent spills.
- Step 4: Disposal: Contact your institution's EHS office for collection and disposal.

3. Contaminated Materials:

- Step 1: Segregation: Collect all materials contaminated with **SRI-29329**, such as pipette tips, gloves, and paper towels, in a separate, sealed plastic bag or container.
- Step 2: Labeling: Label the bag or container as "Hazardous Waste - Solid" and specify "Contaminated with **SRI-29329**."
- Step 3: Disposal: Dispose of this solid waste through your institution's hazardous waste program. Do not dispose of it in the regular trash.

Quantitative Data Summary

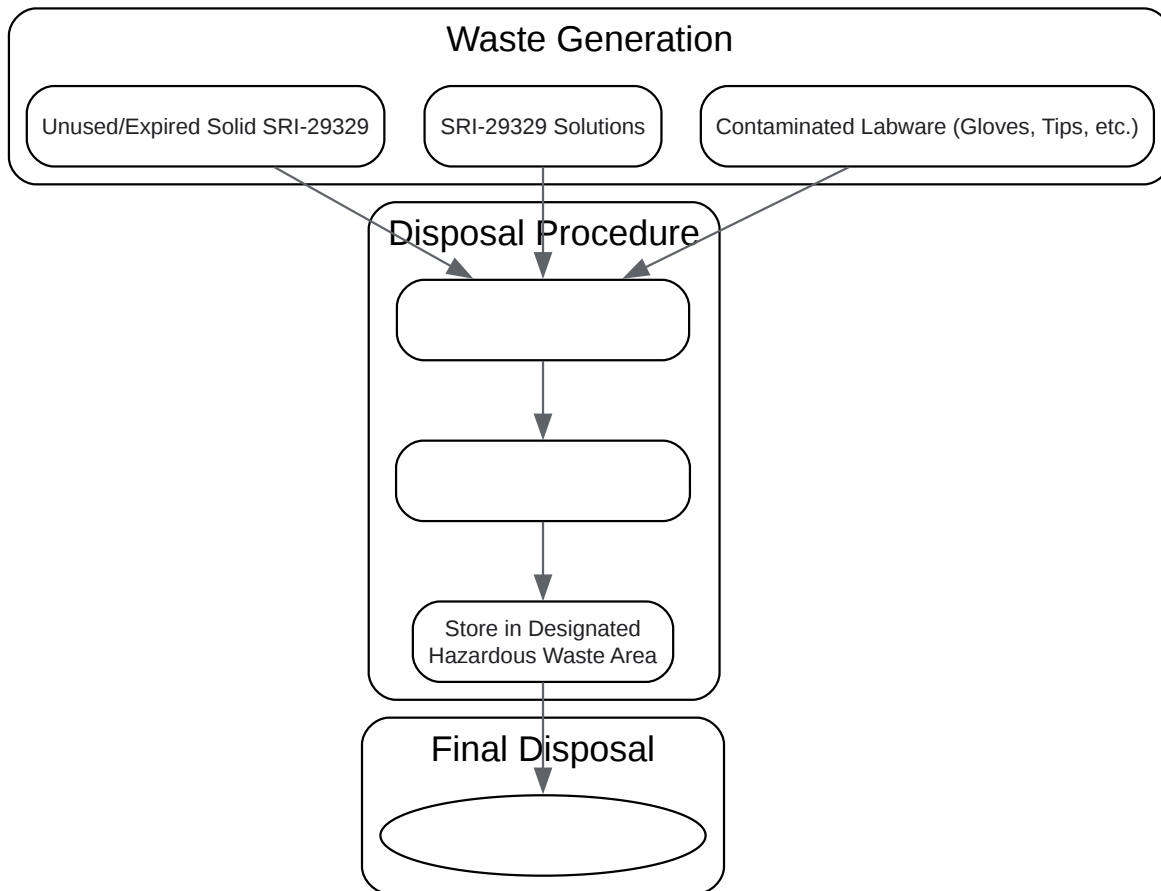
While specific quantitative data for **SRI-29329**'s disposal parameters are not available, the following table summarizes its known properties relevant to handling and safety.

Property	Value	Citation
Chemical Name	SRI-29329	
CAS Number	2086809-58-5	[1]
Target	CLK1, CLK2, CLK4 inhibitor	[1][2]
IC ₅₀ Values	CLK1: 78 nM, CLK2: 16 nM, CLK4: 86 nM	[1][2]
Recommended Storage	Solid: -20°C for 3 years; Solution: -80°C for 6 months, -20°C for 1 month	[1]

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of a research chemical like **SRI-29329**.

SRI-29329 Disposal Workflow



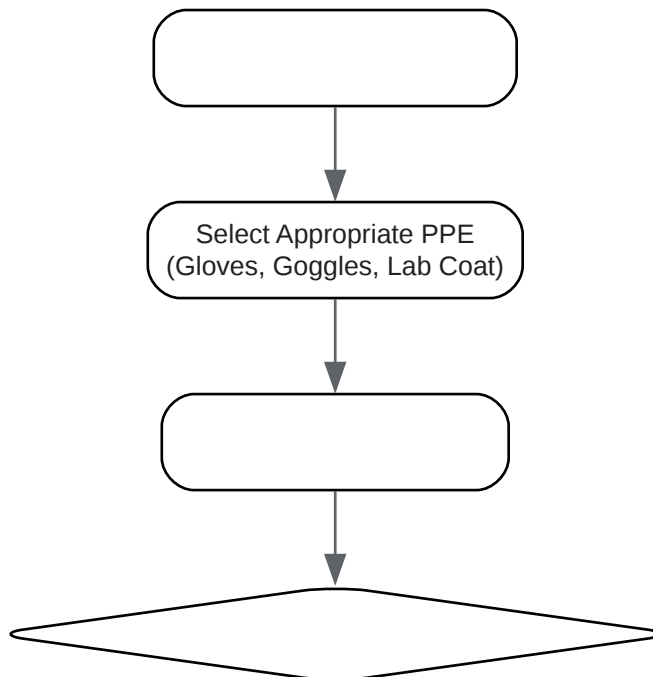
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Caption: General workflow for the safe disposal of **SRI-29329** waste.

Logical Relationship for Safe Handling

This diagram outlines the logical dependencies for ensuring safe handling and disposal.

Safe Handling Logic



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